

pyridin-2-ylmethanamine structure and IUPAC name

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Compound of Interest

Compound Name: *pyridin-2-ylmethanamine*

Cat. No.: *B045004*

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An In-depth Technical Guide to **Pyridin-2-ylmethanamine**

Introduction

Pyridin-2-ylmethanamine, also commonly known as 2-picolylamine, is a heterocyclic amine that serves as a fundamental building block in various fields of chemical and pharmaceutical science.^[1] Structurally, it is characterized by a pyridine ring substituted at the 2-position with a methanamine (-CH₂NH₂) group.^[2] This arrangement makes it a versatile bidentate ligand in coordination chemistry, capable of forming stable complexes with numerous transition metals.^{[2][3]} Its utility extends to its role as a key precursor in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^{[1][2]}

This document provides a comprehensive overview of **pyridin-2-ylmethanamine**, detailing its chemical structure, nomenclature, physicochemical properties, synthesis protocols, and key applications.

Structure and Nomenclature

The core structure of **pyridin-2-ylmethanamine** features a primary amine connected to a pyridine ring through a methylene bridge.^[1] Its official IUPAC name is **pyridin-2-ylmethanamine**.^[4]

Chemical Identifiers

The compound is registered and identified by several standard chemical codes and notations, which are summarized in the table below.

Identifier	Value
IUPAC Name	pyridin-2-ylmethanamine[4]
Alternate IUPAC Name	1-(pyridin-2-yl)methanamine[2][5]
CAS Number	3731-51-9[6]
Molecular Formula	C ₆ H ₈ N ₂ [6][7]
SMILES	C1=CC=NC(=C1)CN[2][4]
InChI	InChI=1S/C6H8N2/c7-5-6-3-1-2-4-8-6/h1-4H,5,7H2[2][4]
InChIKey	WOXFMYVTSLAQMO-UHFFFAOYSA-N[4][6]

Synonyms

The compound is also known by several common and historical names, including:

- 2-Picolylamine[3]
- 2-(Aminomethyl)pyridine[2][4]
- 2-Pyridinemethanamine[2][4]
- (2-Pyridylmethyl)amine[6]
- α-Picolylamine[6]

Physicochemical Properties

Pyridin-2-ylmethanamine is a colorless to pale yellow liquid under standard conditions, possessing a characteristic amine-like odor.[2][4] It is sensitive to air and should be stored under an inert atmosphere.[3][8]

Property	Value
Molecular Weight	108.14 g/mol [4][7]
Appearance	Colorless liquid[4]
Melting Point	-20°C[8][9]
Boiling Point	202-204°C[5][8]; 82-85°C at 12 mmHg[3][5]
Density	1.049 g/mL at 25°C[3][5]
Refractive Index (n _{20/D})	1.544 - 1.545[5][8]
Solubility	Soluble in water and polar organic solvents like ethanol[2][8]
pKa	pK1: 2.31; pK2: 8.79 (at 25°C)[3]

Experimental Protocols: Synthesis

The synthesis of **pyridin-2-ylmethanamine** is most commonly achieved through the chemical reduction of 2-cyanopyridine. An alternative patented method involves the reductive amination of cyanohydrins.

Protocol 1: Synthesis by Hydrogenation of 2-Cyanopyridine

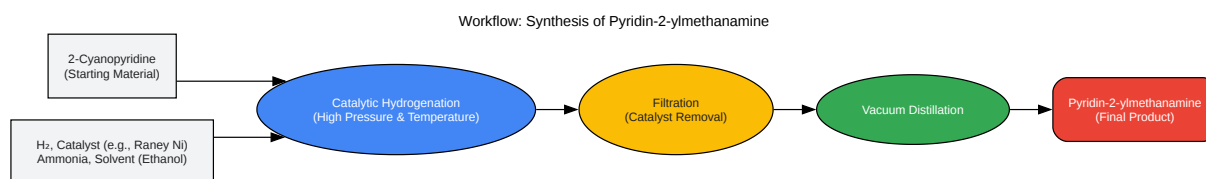
This is the most common laboratory and industrial method for preparing **pyridin-2-ylmethanamine**.^[9] The process involves the catalytic hydrogenation of the nitrile group of 2-cyanopyridine.

Methodology:

- **Catalyst Preparation:** A suitable hydrogenation catalyst, such as Raney Nickel or a Palladium-on-carbon (Pd/C) catalyst, is suspended in a solvent (e.g., methanol or ethanol) within a high-pressure reactor (autoclave).
- **Reactant Addition:** 2-Cyanopyridine is dissolved in the same solvent and added to the reactor. To prevent the formation of secondary amine side products, ammonia is often added

to the reaction mixture.

- **Hydrogenation:** The reactor is sealed and purged with nitrogen, then pressurized with hydrogen gas (H_2). The reaction mixture is heated and stirred vigorously. Reaction conditions (temperature, pressure, reaction time) are optimized based on the catalyst and scale.
- **Work-up:** Upon completion, the reactor is cooled, and the pressure is released. The catalyst is removed by filtration.
- **Purification:** The solvent is removed from the filtrate by rotary evaporation. The resulting crude **pyridin-2-ylmethanamine** is then purified by vacuum distillation to yield the final product.



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Caption: General workflow for the synthesis of **pyridin-2-ylmethanamine**.

Protocol 2: Synthesis by Reductive Amination of Cyanohydrins

A patented method describes the synthesis of **pyridin-2-ylmethanamine** derivatives via the reductive amination of cyanohydrins.^{[10][11]}

Methodology (Example from Patent US7208603B2):^[10]

- **Reactant Charging:** In a round-bottomed flask, introduce the cyanohydrin intermediate, the appropriate pyridin-2-yl-methylamine derivative (in this case, (6-methyl-amino-5-methylpyridin-2-yl)methylamine), 1,4-diazabicyclo[2.2.2]octane (DABCO) as an organic

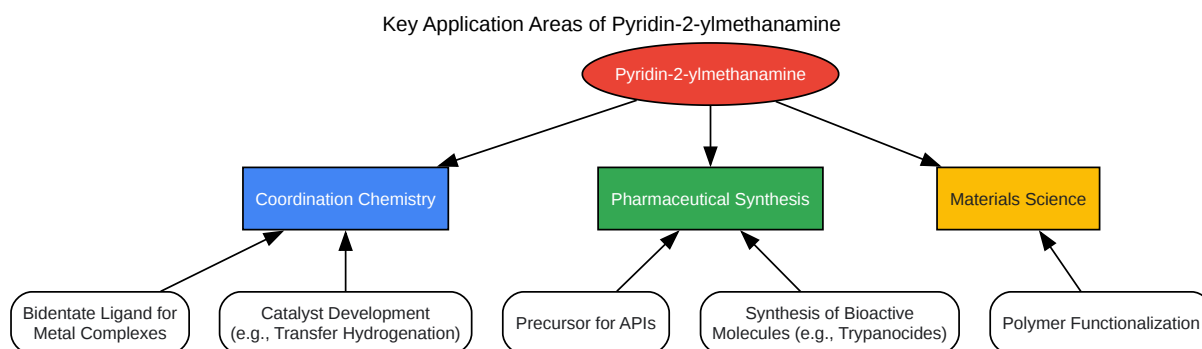
base, and a reducing agent such as sodium cyanoborohydride (NaBH_3CN).^[10] Methanol is used as the solvent.

- **Reaction:** The mixture is stirred at room temperature for a specified period (e.g., 4 hours).^[10] The reducing agent converts the intermediate imine (formed in situ) to the final amine product.
- **Solvent Removal:** After the reaction is complete, the mixture is evaporated to dryness.^[10]
- **Extraction:** The resulting residue is taken up in water and extracted multiple times with an organic solvent like ethyl acetate.^[10]
- **Washing and Drying:** The combined organic phases are washed sequentially with water and brine, then dried over a drying agent such as magnesium sulfate (MgSO_4).^[10]
- **Purification:** The solvent is evaporated, and the final product is purified using appropriate techniques, such as chromatography.

Applications

Pyridin-2-ylmethanamine's unique structure makes it a valuable compound in several areas of research and development.

- **Coordination Chemistry:** As a bidentate chelating ligand, it is used to synthesize metal complexes.^[3] For example, Baratta's catalyst, a ruthenium complex used in transfer hydrogenation, incorporates a 2-picolylamine ligand.^[9] Iron complexes with this ligand have been shown to exhibit spin crossover behavior.^[9]
- **Pharmaceutical Synthesis:** It serves as a crucial building block for synthesizing various pharmaceutical analogues and active pharmaceutical ingredients (APIs).^{[2][8]} It has been used in preparing compounds with trypanocidal activity (against trypanosomiasis).^[8]
- **Materials Science:** It can be used to functionalize polymers. For instance, it has been grafted onto poly(styrene-co-maleic anhydride) resins to create materials for adsorbing uranium from aqueous solutions.^[3]



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Caption: Logical relationships of **Pyridin-2-ylmethanamine**'s applications.

Safety and Handling

Pyridin-2-ylmethanamine is a hazardous substance that requires careful handling in a laboratory setting.

Hazard Class	GHS Pictogram & Signal Word	Hazard Statement
Skin Corrosion/Irritation	GHS05 (Danger)[9]	H314: Causes severe skin burns and eye damage[4][9]
Acute Toxicity (Oral)	GHS07 (Warning)[9]	H302: Harmful if swallowed[4]
Eye Damage/Irritation	GHS05 (Danger)[9]	H319: Causes serious eye irritation[9]
Respiratory Irritation	GHS07 (Warning)[9]	H335: May cause respiratory irritation[9]

Handling Precautions:

- Work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Store in a cool, dry place away from oxidizing agents and acids, under an inert atmosphere. [8]
- It is classified as a corrosive liquid for transport (UN Number 2735, Hazard Class 8).[3][8]

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